

Application Notes & Protocols: N-Demethyl-N-formyl Clarithromycin as a Reference Standard

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Compound of Interest

Compound Name:	<i>N-Demethyl-N-formyl Clarithromycin</i>
CAS No.:	127140-69-6
Cat. No.:	B589474

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Abstract

This document provides a comprehensive technical guide for the use of **N-Demethyl-N-formyl Clarithromycin** as a certified reference standard. It is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical industry. This guide details the compound's significance as a key impurity and metabolite of the macrolide antibiotic Clarithromycin. It provides detailed, field-proven protocols for its use in chromatographic analysis, including High-Performance Liquid Chromatography (HPLC) for impurity profiling in bulk drug substances and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for bioanalytical studies. The protocols are designed to be self-validating, with an emphasis on the scientific rationale behind experimental choices to ensure data integrity and reproducibility.

Introduction: The Role of N-Demethyl-N-formyl Clarithromycin

Clarithromycin is a widely prescribed semi-synthetic macrolide antibiotic. During its synthesis, degradation, and metabolic processing in the body, several related substances are formed.

Regulatory agencies require the identification and quantification of these impurities and metabolites to ensure the safety and efficacy of the final drug product.

N-Demethyl-N-formyl Clarithromycin (also known as Clarithromycin Impurity H) is a significant process-related impurity and a product of Clarithromycin's metabolic pathway.^{[1][2]} Specifically, it arises from the N-demethylation of the desosamine sugar moiety, followed by formylation.^{[3][4]} Its presence and concentration in bulk Clarithromycin or its formulations are critical quality attributes. Therefore, a highly characterized, pure reference standard of **N-Demethyl-N-formyl Clarithromycin** is indispensable for:

- **Accurate Identification:** Confirming the presence of the impurity in chromatographic separations based on retention time.
- **Precise Quantification:** Serving as an external standard to accurately measure the concentration of the impurity in a sample.
- **Method Validation:** Establishing the performance characteristics (e.g., linearity, accuracy, precision) of analytical methods.^[5]
- **Pharmacokinetic Studies:** Investigating the metabolic fate of Clarithromycin in vivo.^[3]

This guide provides the foundational knowledge and actionable protocols to effectively utilize this reference standard.

Physicochemical Properties & Structural Context

A thorough understanding of the reference standard's properties is fundamental to its correct handling and application.

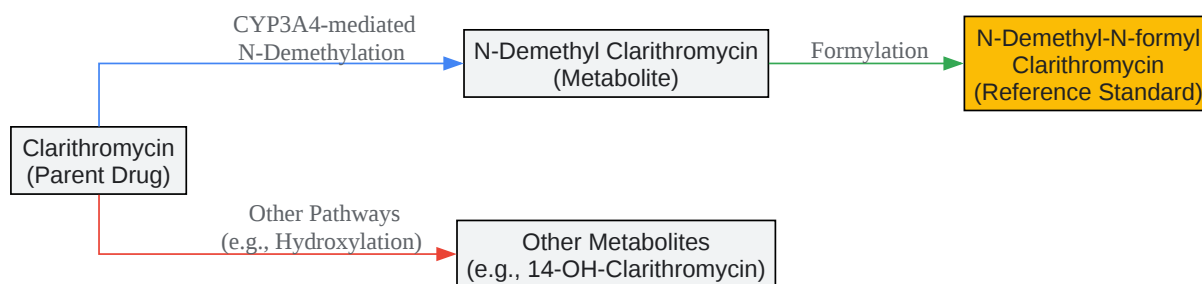
Table 1: Physicochemical Properties of **N-Demethyl-N-formyl Clarithromycin**

Property	Value	Source
Chemical Name	3''-N-demethyl-3'-N-formyl-6-O-methylerythromycin A	[6]
Synonyms	Clarithromycin Impurity H, N-Formylclarithromycin	[1][7]
CAS Number	127140-69-6	[7]
Molecular Formula	C ₃₈ H ₆₇ NO ₁₄	[7]
Molecular Weight	761.94 g/mol	[2]
Appearance	White to Off-White Solid	Generic

| Solubility | Soluble in Methanol, Acetonitrile, Chloroform |[8] |

Metabolic Pathway of Clarithromycin

Clarithromycin undergoes extensive metabolism in the liver, primarily mediated by the Cytochrome P450 enzyme system (specifically CYP3A4).[9][10] One of the key metabolic routes is N-demethylation.[3][4] The subsequent formylation leads to the formation of **N-Demethyl-N-formyl Clarithromycin**.



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Caption: Metabolic transformation of Clarithromycin.

Application Protocol 1: Impurity Profiling in Bulk Clarithromycin by HPLC-UV

This protocol describes a gradient HPLC method for the separation and quantification of **N-Demethyl-N-formyl Clarithromycin** and other related substances in a Clarithromycin Active Pharmaceutical Ingredient (API).

Principle & Causality

The method employs reversed-phase chromatography, which separates compounds based on their hydrophobicity. A C18 column provides a nonpolar stationary phase, while a polar mobile phase is used. The gradient elution, where the proportion of organic solvent (acetonitrile) is increased over time, is crucial. This is because Clarithromycin and its impurities have a wide range of polarities; a gradient ensures that more retained, nonpolar compounds elute in a reasonable time with good peak shape, while resolving more polar impurities from the main API peak. The low UV detection wavelength (205-210 nm) is necessary because macrolides lack a strong chromophore, exhibiting maximum absorbance in the far-UV region.[\[11\]](#)[\[12\]](#)

Materials and Reagents

- **N-Demethyl-N-formyl Clarithromycin** Reference Standard
- USP Clarithromycin RS[\[13\]](#)
- USP Clarithromycin Related Compound A RS (for system suitability)[\[14\]](#)
- Clarithromycin API (Sample)
- Acetonitrile (HPLC Grade)
- Potassium Dihydrogen Phosphate (KH₂PO₄) (AR Grade)
- Phosphoric Acid (AR Grade)
- Deionized Water (18.2 MΩ·cm)

Step-by-Step Methodology

1. Preparation of Mobile Phase A (Aqueous Buffer):

- Weigh and dissolve 6.8 g of KH_2PO_4 in 1000 mL of deionized water to make a 0.05 M solution.
- Adjust the pH to 4.0 using phosphoric acid. The acidic pH ensures that the amine groups on the analytes are protonated, leading to consistent retention and sharp peak shapes.
- Filter through a 0.45 μm membrane filter and degas.

2. Preparation of Mobile Phase B:

- Acetonitrile (100%).

3. Preparation of Standard Stock Solution (SS1):

- Accurately weigh approximately 10 mg of **N-Demethyl-N-formyl Clarithromycin** Reference Standard into a 100 mL volumetric flask.
- Dissolve and dilute to volume with methanol. This yields a concentration of approximately 100 $\mu\text{g/mL}$. Methanol is used for its excellent solvating power for macrolides.[\[12\]](#)

4. Preparation of Working Standard Solution (WS1):

- Dilute 1.0 mL of the Standard Stock Solution (SS1) into a 10 mL volumetric flask with Mobile Phase A.
- This results in a working concentration of $\sim 10 \mu\text{g/mL}$, which is a typical concentration for impurity quantification.

5. Preparation of Sample Solution:

- Accurately weigh approximately 50 mg of Clarithromycin API into a 50 mL volumetric flask.
- Dissolve and dilute to volume with methanol to obtain a 1000 $\mu\text{g/mL}$ (1 mg/mL) solution.
- Filter an aliquot through a 0.45 μm syringe filter before injection.

6. Preparation of System Suitability Solution (SSS):

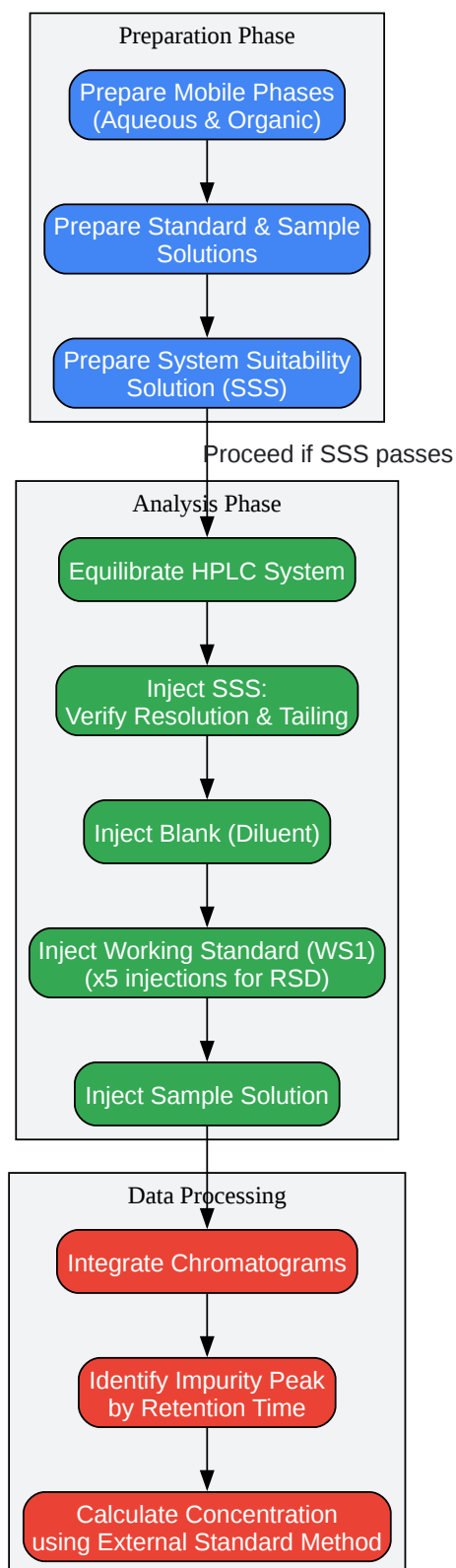
- Prepare a solution containing approximately 10 µg/mL of USP Clarithromycin RS and 10 µg/mL of USP Clarithromycin Related Compound A RS in Mobile Phase A. This solution is critical to verify the resolving power of the chromatographic system.[\[15\]](#)

Instrumental Conditions & Workflow

Table 2: HPLC-UV Chromatographic Conditions

Parameter	Condition	Rationale
Column	Kromasil C18 (4.6 x 150 mm, 5 µm) or equivalent	Standard reversed-phase column providing good resolution for macrolides. [11]
Mobile Phase	A: 0.05 M KH ₂ PO ₄ , pH 4.0; B: Acetonitrile	Provides good buffering and separation efficiency. [16]
Gradient	Time (min)	%B
	0	30
	25	70
	30	70
	31	30
	35	30
Flow Rate	1.1 mL/min	Balances analysis time with separation efficiency. [11]
Column Temp.	40 °C	Reduces mobile phase viscosity and can improve peak shape and reproducibility. [11]
Detection	UV at 205 nm	Wavelength of maximum absorbance for Clarithromycin and related substances. [16]

| Injection Vol. | 20 µL | Standard volume for analytical HPLC. |



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Caption: HPLC workflow for impurity quantification.

System Suitability Testing (SST) & Data Analysis

Before sample analysis, the system's performance must be verified. This is a non-negotiable step for regulatory compliance.

Table 3: System Suitability Criteria

Parameter	Acceptance Criteria	Purpose
Resolution	NLT 2.0 between Clarithromycin and Clarithromycin Related Compound A in SSS	Ensures the system can adequately separate closely eluting peaks. [15]
Tailing Factor	0.9 – 1.5 for the Clarithromycin peak in SSS	Measures peak symmetry; poor symmetry can affect integration accuracy. [15]

| RSD of Peak Area | NMT 2.0% for 5 replicate injections of WS1 | Demonstrates the precision and reproducibility of the injector and detector.[\[15\]](#) |

Calculation: The percentage of **N-Demethyl-N-formyl Clarithromycin** in the Clarithromycin API is calculated using the following formula:

$$\% \text{ Impurity} = (\text{Area_Impurity} / \text{Area_Standard}) \times (\text{Conc_Standard} / \text{Conc_Sample}) \times 100$$

Where:

- Area_Impurity is the peak area of **N-Demethyl-N-formyl Clarithromycin** in the sample chromatogram.
- Area_Standard is the average peak area from the replicate injections of the working standard (WS1).
- Conc_Standard is the concentration of the working standard solution (µg/mL).
- Conc_Sample is the concentration of the Clarithromycin API sample solution (µg/mL).

Application Protocol 2: Bioanalysis by LC-MS/MS

This protocol outlines a method for quantifying **N-Demethyl-N-formyl Clarithromycin** in a biological matrix (e.g., human plasma), essential for pharmacokinetic studies.

Principle & Causality

LC-MS/MS is the gold standard for bioanalysis due to its exceptional sensitivity and selectivity. [\[17\]](#)

- Sensitivity: It can detect analytes at very low concentrations (ng/mL or pg/mL), which is typical for metabolites in plasma. [\[18\]](#)
- Selectivity: Tandem mass spectrometry (MS/MS) operating in Selected Reaction Monitoring (SRM) mode provides two levels of mass filtering. The first quadrupole selects the precursor ion (the molecular weight of our analyte), and the second analyzes for a specific fragment ion generated by collision-induced dissociation. This precursor-to-product ion transition is highly specific, effectively eliminating interference from the complex biological matrix. [\[19\]](#) Protein precipitation is a rapid and effective sample preparation technique to remove the majority of proteins that would otherwise foul the analytical column and ion source.

Step-by-Step Methodology

1. Preparation of Internal Standard (IS) Stock Solution:

- Use a structurally similar compound not present in the sample, such as Roxithromycin or a stable isotope-labeled version of Clarithromycin.
- Prepare a 1 mg/mL stock solution in methanol.

2. Preparation of Spiking Solutions:

- Prepare serial dilutions of the **N-Demethyl-N-formyl Clarithromycin** stock solution (SS1) in methanol to create calibration curve spiking solutions.

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample (or blank plasma for calibration standards), add 10 µL of the IS working solution.
- Add 300 µL of ice-cold acetonitrile. The acetonitrile disrupts the hydration shell around proteins, causing them to denature and precipitate.
- Vortex for 1 minute to ensure thorough mixing and precipitation.
- Centrifuge at 10,000 x g for 10 minutes at 4 °C.
- Carefully transfer the supernatant to a clean vial for injection.

Instrumental Conditions

Table 4: LC-MS/MS Conditions

Parameter	Condition
LC System	UPLC/UHPLC System
Column	Phenyl-Hexyl (50 x 2.0 mm, 3 µm) or equivalent
Mobile Phase	A: 0.1% Formic Acid, 5 mM Ammonium Acetate in Water; B: Methanol
Gradient	Isocratic or fast gradient (e.g., 30:70 v/v A:B)
Flow Rate	0.2-0.4 mL/min
MS System	Triple Quadrupole Mass Spectrometer
Ionization	Electrospray Ionization, Positive Mode (ESI+)
SRM Transitions	N-Demethyl-N-formyl Clarithromycin: To be optimized (e.g., m/z 762.5 → fragment)

| | Internal Standard (Roxithromycin): m/z 837.5 → 679.3 |

Note: Specific SRM transitions and collision energies must be optimized by infusing the pure standard into the mass spectrometer.

Handling, Storage, and Stability

To maintain the integrity and certified purity of the **N-Demethyl-N-formyl Clarithromycin** reference standard, adhere to the following guidelines:

- Storage: Store the solid material in a desiccator at -20°C, protected from light and moisture. [\[8\]](#)
- Solution Stability: Stock solutions prepared in methanol should be stored at 2-8°C and used within a week. Working solutions are less stable and should be prepared fresh daily. Perform stability tests to confirm for your specific laboratory conditions.
- Handling: Use calibrated balances and volumetric glassware. Allow the container to reach room temperature before opening to prevent condensation.

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